

Technical Support Center: N-Benzoylguanidine Salt Engineering

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Compound of Interest

Compound Name: *N*-benzoylguanidine hydrochloride

CAS No.: 3166-28-7

Cat. No.: B15076620

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Current Status: Online Operator: Dr. A. Vance, Senior Application Scientist Topic: Resolving Hygroscopicity & Stability in N-Benzoylguanidine NHE Inhibitors Reference ID: TSC-NBG-HYGRO-01

Welcome to the Technical Support Center.

You are likely here because your N-benzoylguanidine salt (e.g., Cariporide, Eniporide analogs) is exhibiting deliquescence, sticking to tablet punches, or degrading during stability testing. This is a known thermodynamic penalty of the guanidine moiety.

This guide moves beyond generic advice. We will troubleshoot the specific interaction between the guanidinium cation and atmospheric moisture, providing protocols to engineer a stable solid form.

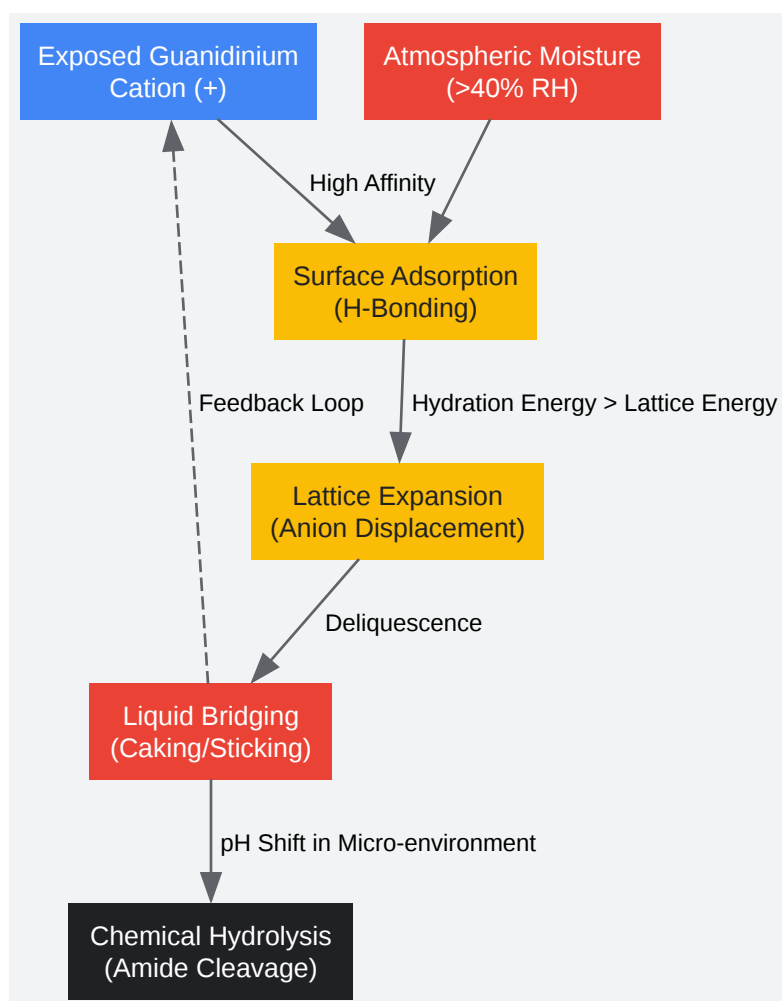
Module 1: Root Cause Analysis

Q: Why does my N-benzoylguanidine salt turn into a puddle at <40% RH?

Diagnosis: The issue lies in the Lattice Energy vs. Hydration Energy imbalance. The guanidine group is a "chaotic" hydrogen bond donor. In its protonated state (guanidinium), it seeks to maximize H-bonds. If your counter-ion (anion) does not geometrically lock these protons into a tight crystal lattice, water molecules from the air will displace the anion, leading to deliquescence.

- The Chemical Trap: N-benzoylguanidines are often synthesized as Mesylate (Methanesulfonate) or Hydrochloride salts to maximize solubility for bioavailability (NHE inhibitors often suffer from poor solubility). However, these small, hydrophilic anions often create "channels" in the crystal lattice that avidly absorb water.

Visualizing the Failure Mode:



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Figure 1: The Hygroscopicity Feedback Loop. Once moisture breaches the lattice, it creates a localized solution that accelerates further uptake and chemical degradation.

Module 2: Counter-ion Engineering (The Fix)

Q: I am using the Mesylate salt because the literature (e.g., Cariporide) uses it. Should I switch?

Recommendation: If you are in early development, yes. While Cariporide Mesylate is the clinical standard, it requires stringent environmental controls. If you can switch, move toward lipophilic or bidentate counter-ions.

The "Hofmeister" Approach to Salt Selection: To reduce hygroscopicity, you must select an anion that is less "water-loving" (chaotropic) or one that forms a tighter lattice network.

Counter-ion Class	Examples	Hygroscopicity Risk	Solubility	Recommendation
Small Inorganic	Hydrochloride (HCl), Bromide	High	High	Avoid. Often forms hydrates that are unstable.
Sulfonates	Mesylate, Tosylate	Moderate-High	High	Standard but Risky. prone to polymorphism and moisture uptake.
Dicarboxylic Acids	Fumarate, Succinate, Maleate	Low	Moderate	Preferred. The bidentate nature "staples" two guanidine units, increasing lattice energy.
Lipophilic	Hydroxynaphthoate (Xinafoate)	Very Low	Low	Specialist. Use only if sustained release is acceptable.

Technical Insight: A Hemifumarate salt is often the "Goldilocks" form for guanidines. The stoichiometry (2 Drug : 1 Fumarate) creates a high-melting, dense crystal packing that resists water intrusion better than a 1:1 Mesylate.

Module 3: Validation Protocols

Q: How do I definitively prove my new salt is stable without waiting 6 months?

Protocol: Aggressive Dynamic Vapor Sorption (DVS) Do not use a standard 0-90% ramp. Guanidines can form unstable hydrates that confuse standard methods. Use this "Stress-Relax" protocol.

Step-by-Step Workflow:

- Drying: Equilibrate at 0% RH for 6 hours (ensure all surface water is gone).
- Sorption Scan: Ramp 0% → 90% RH in 5% steps.
 - Critical Criteria: Equilibrium set to $dm/dt < 0.002\%$ per minute.
- Hysteresis Check: Ramp 90% → 0% RH.
 - Analysis: If the desorption curve does not overlay the sorption curve (Hysteresis), you have likely formed a hydrate.
- Post-Analysis XRPD:Crucial. Remove the sample from the DVS pan immediately after the cycle and run X-Ray Powder Diffraction.
 - Pass: Pattern matches the starting material.
 - Fail: New peaks indicate a phase change (e.g., Mesylate Form I → Mesylate Hydrate).

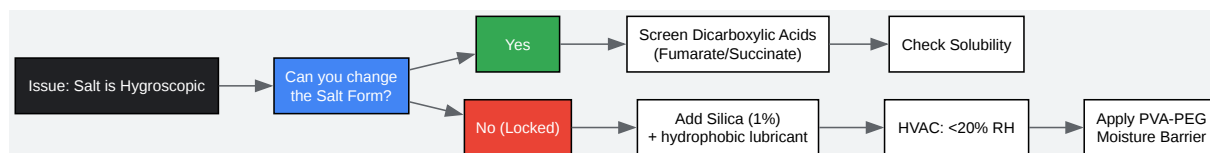
Module 4: Processing Workarounds

Q: I am locked into the Mesylate salt for regulatory reasons. How do I manufacture it without clogging the tablet press?

Engineering Controls: If you cannot change the chemistry, you must engineer the environment.

- The "20/20" Rule: Maintain manufacturing suites at <20% RH and <20°C. N-benzoylguanidine salts often have a critical relative humidity (CRH) around 45-50%, but localized friction heat in a tablet press can lower this threshold.
- Silica Synergism:
 - Do not just add silica. Use Syloid® 244FP (high surface area) intra-granularly.
 - Ratio: 0.5% - 1.0% w/w.
 - Mechanism:[1][2] Silica acts as a "moisture sink," preferentially adsorbing water before it attacks the guanidine salt.
- Hydrophobic Coating:
 - Apply a moisture barrier film coat (e.g., PVA-PEG graft copolymer like Opadry® amb II) immediately after compression.

Decision Tree for Troubleshooting:



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Figure 2: Strategic decision pathway for resolving hygroscopicity issues.

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